

Technical Safety Guide: 2-Chloro-1-(2,4-diaminophenyl)ethanone

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Compound of Interest

Compound Name:	2-Chloro-1-(2,4-diaminophenyl)ethanone
CAS No.:	163595-54-8
Cat. No.:	B067541

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Executive Summary & Chemical Profile

2-Chloro-1-(2,4-diaminophenyl)ethanone is a high-potency synthetic intermediate characterized by a "dual-hazard" molecular architecture. It combines a reactive

-chloroketone "warhead" (an alkylating agent) with an electron-rich aromatic diamine scaffold. This structure suggests utility in heterocyclic synthesis (e.g., for antifungals or kinase inhibitors) but necessitates rigorous containment due to its potential as a lachrymator, skin sensitizer, and genotoxin.

Chemical Identity & Predicted Properties

Property	Description
Chemical Structure	-chloro-2,4-diaminoacetophenone
Functional Groups	-Haloketone (Reactive electrophile), Phenylenediamine (Nucleophile/Redox-active)
Physical State	Solid (likely crystalline powder); prone to darkening upon oxidation.[1][2]
Solubility	Soluble in polar organic solvents (DMSO, DMF, Methanol). Poor water solubility.
Stability	Air/Light Sensitive: Amines oxidize to quinone-imines (darkening). Hydrolysis Sensitive: The C-Cl bond is labile in basic aqueous media.

Hazard Identification & Mechanistic Toxicology

This compound poses risks through two distinct molecular mechanisms. Researchers must treat it as a mutagenic lachrymator.

A. The -Chloroketone Moiety (The "Tear Gas" Effect)

The 2-chloroacetyl group (

) is structurally analogous to 2-Chloroacetophenone (CN Gas).

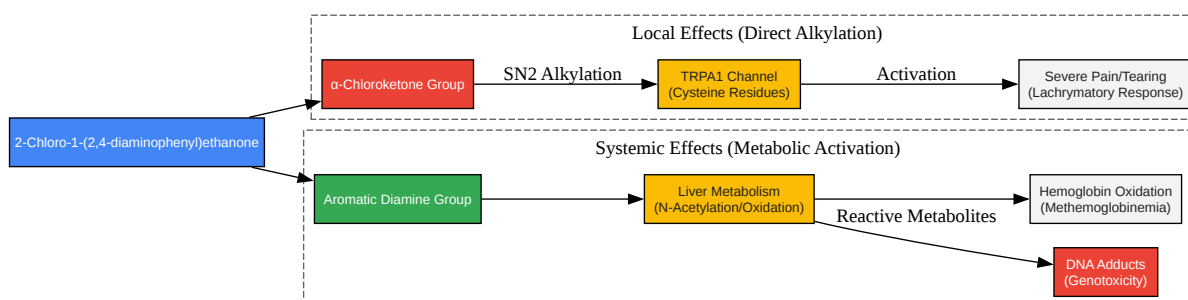
- Mechanism: It acts as a potent electrophile, undergoing alkylation with thiol (-SH) groups on the TRPA1 ion channels in sensory nerve endings.
- Consequence: Immediate, severe irritation of eyes (lachrymation), respiratory tract, and skin.
- Reference: CDC/NIOSH -
-Chloroacetophenone IDLH Documentation [1].

B. The Phenylenediamine Moiety (Systemic & Genetic Toxicity)

The 2,4-diamino substitution pattern classifies this as an aromatic amine.

- Sensitization: Aromatic diamines are notorious contact allergens (skin sensitizers).
- Genotoxicity: Many phenylenediamine derivatives are mutagenic (Ames positive) due to metabolic N-oxidation, forming hydroxylamines that bind to DNA.
- Systemic Effect: Absorption can lead to methemoglobinemia (cyanosis) by oxidizing hemoglobin iron from to .
- Reference:SCCS Opinion on Phenylenediamines [2].

C. Toxicity Pathway Diagram



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Caption: Dual-mechanism toxicity profile showing direct alkylation of sensory receptors and metabolic activation of the amine scaffold.

Engineering Controls & PPE

Due to the risk of sensitization and lachrymatory effects, standard "benchtop" handling is insufficient.

Primary Containment

- Solids (Weighing/Transfer): Must be performed in a Chemical Fume Hood with face velocity >100 fpm. For quantities >1g, use a Glove Box or a powder containment hood to prevent dust generation.
- Liquids/Solutions: Handle strictly within a fume hood.
- Atmosphere: Store and handle under Inert Gas (Argon/Nitrogen).[3] Oxygen exposure causes rapid degradation (browning) and formation of unknown oxidation byproducts.

Personal Protective Equipment (PPE) Matrix

Body Part	Recommendation	Rationale
Hands	Double Gloving: Inner: Nitrile (4 mil) Outer: Silver Shield (Laminate) or thick Nitrile (8 mil)	-Haloketones penetrate thin nitrile rapidly. Laminate offers broad chemical resistance.
Eyes	Chemical Goggles (Not just safety glasses)	Vapors/dust are lachrymators; airtight seal required to prevent incapacitation.
Respiratory	P100/OV Cartridge (if outside hood)	Protection against organic vapors and toxic particulates.
Body	Lab Coat + Chemical Apron	Prevent contamination of street clothes (sensitization risk).

Experimental Handling Protocol

This protocol ensures safety during synthesis or isolation.

A. Synthesis/Reaction Setup

- Preparation: Dry all glassware. Ensure an inert atmosphere manifold is active.
- Reagent Addition: If reacting diamines with chloroacetyl chloride, add the acid chloride slowly at 0°C. The reaction is highly exothermic and releases HCl gas.
- Solvent Choice: Use anhydrous DCM or THF. Avoid protic solvents (water/alcohols) during the acylation step to prevent hydrolysis of the C-Cl bond.

B. Quenching & Work-up[4]

- Never quench directly with strong base (NaOH) if the product is the -chloroketone, as this may cause polymerization or Favorskii rearrangement.
- Recommended Quench: Pour reaction mixture into ice-cold dilute NaHCO₃ or ammonium chloride solution.
- Isolation: Extract immediately. Do not leave the chloroketone in aqueous base for prolonged periods.

C. Decontamination of Spills

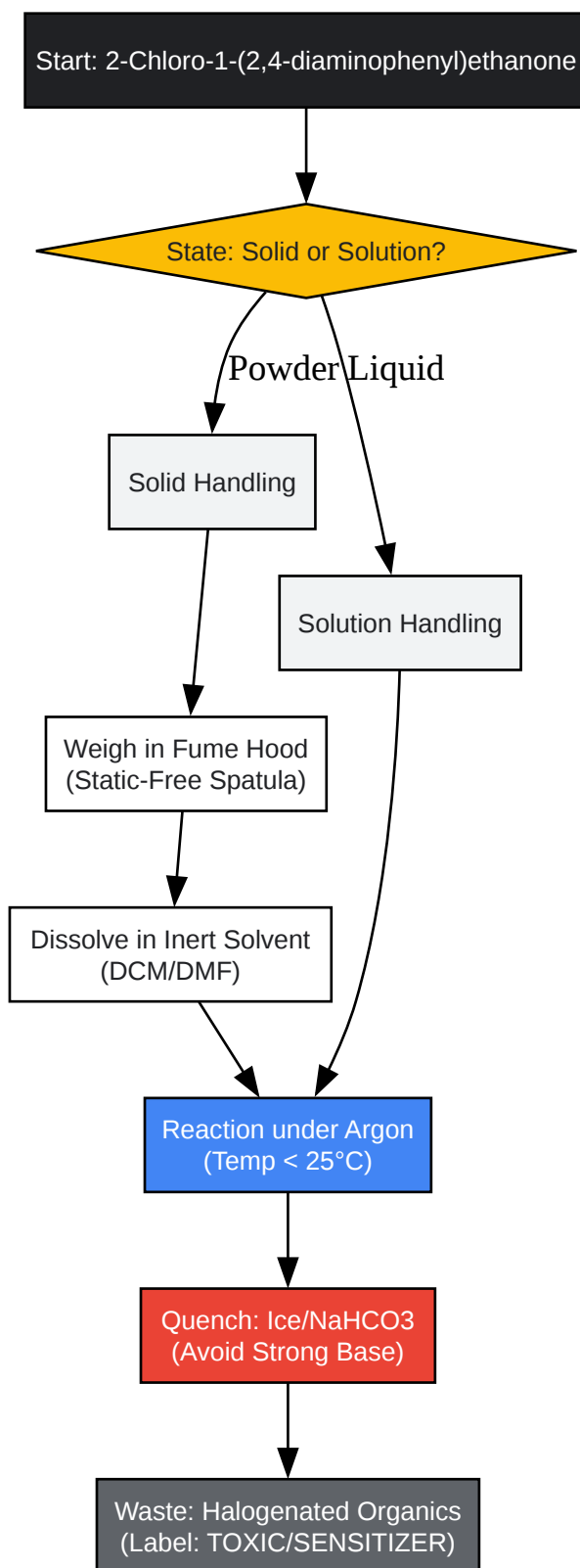
For spills of the active

-chloroketone:

- Evacuate the immediate area if lachrymatory vapors are detected.
- Neutralizing Solution: Use a solution of 10% Sodium Thiosulfate in water. The thiosulfate anion () is a soft nucleophile that rapidly displaces the chloride, rendering the "warhead" inactive [3].
 - Reaction:

- Cleaning: Wipe surfaces with the thiosulfate solution, followed by soapy water.

Handling Workflow Diagram



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Caption: Step-by-step decision tree for safe handling from storage to waste disposal.

Emergency Response

Scenario	Immediate Action	Medical Follow-up
Eye Contact	Flush immediately with water/saline for 15+ mins. Hold eyelids open. Do not rub.	Seek ophthalmologist. Risk of corneal damage.
Skin Contact	Wash with soap and water.[4] Apply Polyethylene Glycol (PEG 400) if available (solubilizes organics better than water).	Monitor for dermatitis or cyanosis (blue lips/nails).
Inhalation	Move to fresh air.[4][5] If breathing is difficult, administer oxygen.[4]	Monitor for pulmonary edema (delayed onset possible).
Ingestion	Rinse mouth. Do NOT induce vomiting (corrosive risk).	Administer activated charcoal if advised by Poison Control.

References

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